

Cellular Targets of DYRK1A Inhibitors: A Technical Guide

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Compound of Interest

Compound Name: *DYRKi*

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Executive Summary

Dual-specificity tyrosine-phosphorylation-regulated kinase 1A (DYRK1A) has emerged as a pivotal therapeutic target for a range of human diseases, including neurodegenerative disorders such as Alzheimer's disease, cognitive deficits associated with Down syndrome, and certain types of cancer.[1][2] The development of potent and selective DYRK1A inhibitors is a significant focus of modern drug discovery. This technical guide provides a comprehensive overview of the cellular targets of prominent DYRK1A inhibitors, presenting quantitative data, detailed experimental methodologies, and the intricate signaling pathways involved. Understanding the on- and off-target effects of these inhibitors is critical for interpreting experimental results and advancing therapeutic development.[3][4]

Data Presentation: Kinase Selectivity Profiles

A crucial aspect of characterizing any kinase inhibitor is to determine its selectivity profile across the human kinome. The following tables summarize the in vitro inhibitory activity (IC50 values) of several well-characterized DYRK1A inhibitors against DYRK1A and a panel of other

kinases. This quantitative data allows for a direct comparison of their potency and specificity. Lower IC50 values are indicative of higher potency.

Inhibitor	DYRK1A IC50 (nM)	Off-Target Kinases	Off-Target IC50 (nM)	References
Harmine	33 - 80	DYRK1B	166	[1]
DYRK2	900 - 1900	[1]		
DYRK3	800	[1]		
DYRK4	80000	[1]		
PIM3	4300	[1]		
CK1	1500	[1]		
MAO-A	-	[2]		
INDY	-	-	-	[3]
EHT-1610	-	DYRK1B	-	[3]
Leucettine L41	40	CLKs	-	[1][4]
GSK3β	-	[4]		
CDK5/p25	-	[1]		
GNF4877	-	-	-	[5]
5-IT	-	-	-	[5]
CC-401	-	-	-	[5]
TG003	-	-	-	[5]
AZ191	-	-	-	[5]
NSC361882	-	CSNK1D	(% activity remaining @ 1μM) 16	[6]
RIOK2	(% activity remaining @ 1μM) 21	[6]		

	(% activity	
PIK3CG	remaining @	[6]
	1μM) 32	

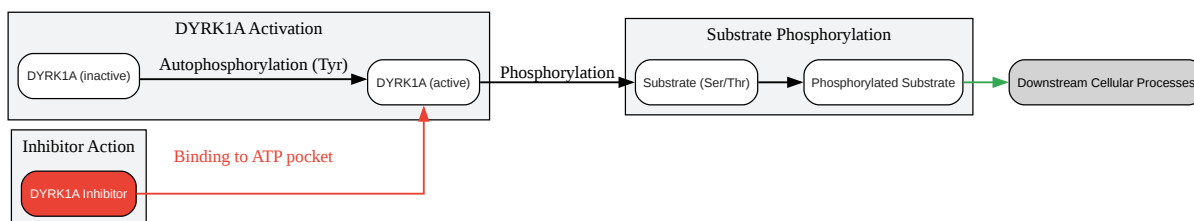
Note: A hyphen (-) indicates that specific quantitative data was not readily available in the searched sources. The selectivity of an inhibitor is often assessed by comparing its IC₅₀ for the primary target (DYRK1A) to its IC₅₀ for other kinases. A larger ratio indicates higher selectivity. [3]

Core Signaling Pathways Modulated by DYRK1A Inhibition

DYRK1A is a central kinase that phosphorylates a multitude of substrates, thereby influencing a wide array of cellular processes.[7][8] Inhibition of DYRK1A can therefore have profound effects on various signaling cascades.

DYRK1A-Mediated Signaling and its Inhibition

DYRK1A autophosphorylates a tyrosine residue in its activation loop during translation, rendering it constitutively active to phosphorylate serine and threonine residues on its substrates.[7] DYRK1A inhibitors typically act by competing with ATP for the kinase's active site, thus preventing the phosphorylation of its downstream targets.[9]



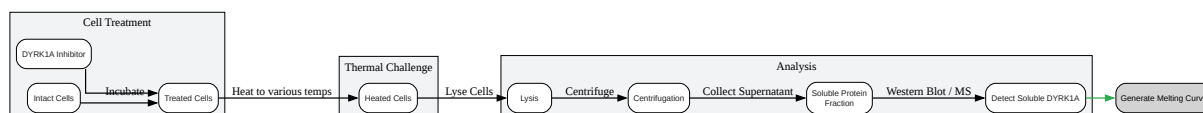
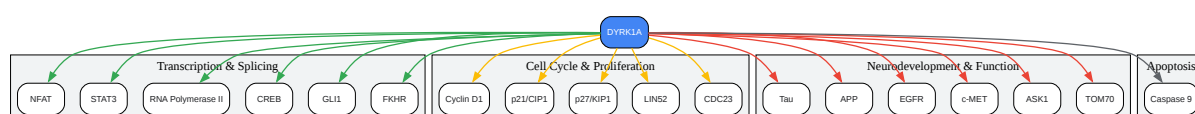
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Caption: General mechanism of DYRK1A activation and inhibition by small molecules.

Key Downstream Cellular Processes Regulated by DYRK1A

DYRK1A has a diverse range of substrates involved in critical cellular functions.[2]

Consequently, DYRK1A inhibitors can impact neurodevelopment, cell cycle progression, gene transcription, and apoptosis.[7][9]



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